

Technical Guide: Solubility Profiling of 2-Methyl-8-quinoliny 3-bromobenzoate

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Compound of Interest

Compound Name: 2-Methyl-8-quinoliny 3-bromobenzoate

CAS No.: 499197-01-2

Cat. No.: B485723

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Executive Summary & Physicochemical Profile[1][2]

2-Methyl-8-quinoliny 3-bromobenzoate is a lipophilic ester derivative synthesized from 2-methyl-8-quinolinol (8-hydroxyquinoline) and 3-bromobenzoic acid. In drug development and coordination chemistry, this compound serves as a potential metallo-prodrug precursor or a specific ligand for transition metals.

Its solubility profile is governed by the competition between the hydrophobic aromatic domains (quinoline and bromobenzene rings) and the polar ester linkage. Understanding its solubility is critical for:

- Purification: Recrystallization solvent selection.
- Formulation: Developing liquid dosage forms or lipid-based delivery systems.
- Bioavailability: Predicting dissolution rates in biological fluids.

Physicochemical Properties (Predicted)

Property	Value / Characteristic	Mechanistic Insight
Molecular Formula	C	Moderate molecular weight facilitates membrane permeability.
	H	
	BrNO	
Molecular Weight	~342.19 g/mol	Within the "Rule of 5" limit (<500 Da).
LogP (Predicted)	4.2 – 4.8	Highly lipophilic; poor water solubility expected.
H-Bond Donors	0	Lacks -OH/-NH groups, reducing water interaction.
H-Bond Acceptors	3 (N, 2xO)	Interaction sites for protic solvents (MeOH, EtOH).
Melting Point	~90–110 °C (Est.)	Crystalline solid; lattice energy barrier must be overcome for dissolution.

Theoretical Solubility Framework

Before initiating wet-lab experiments, a Senior Scientist employs Hansen Solubility Parameters (HSP) to predict solvent compatibility. The dissolution of **2-Methyl-8-quinolinyl 3-bromobenzoate** depends on three interaction forces:

- Dispersion Forces (): Dominant due to the large aromatic -systems.
- Polar Forces (): Moderate contribution from the ester carbonyl and quinoline nitrogen.
- Hydrogen Bonding ()

): The compound acts only as an H-bond acceptor.

Solvent Class Predictions

- Class 1: Chlorinated Solvents (DCM, Chloroform): High Solubility. The high dispersion forces of these solvents match the aromatic core of the solute.
- Class 2: Polar Aprotic (DMF, DMSO): High Solubility. These solvents can effectively solvate the polar ester and quinoline regions without requiring H-bond donation from the solute.
- Class 3: Alcohols (Methanol, Ethanol): Moderate Solubility. Solubility will be temperature-dependent. The solvent's self-association (H-bonding) opposes the dissolution of the non-polar solute regions.
- Class 4: Water: Insoluble. The high LogP and lack of H-bond donors prevent the disruption of the water lattice.

Experimental Protocol: Isothermal Saturation Method

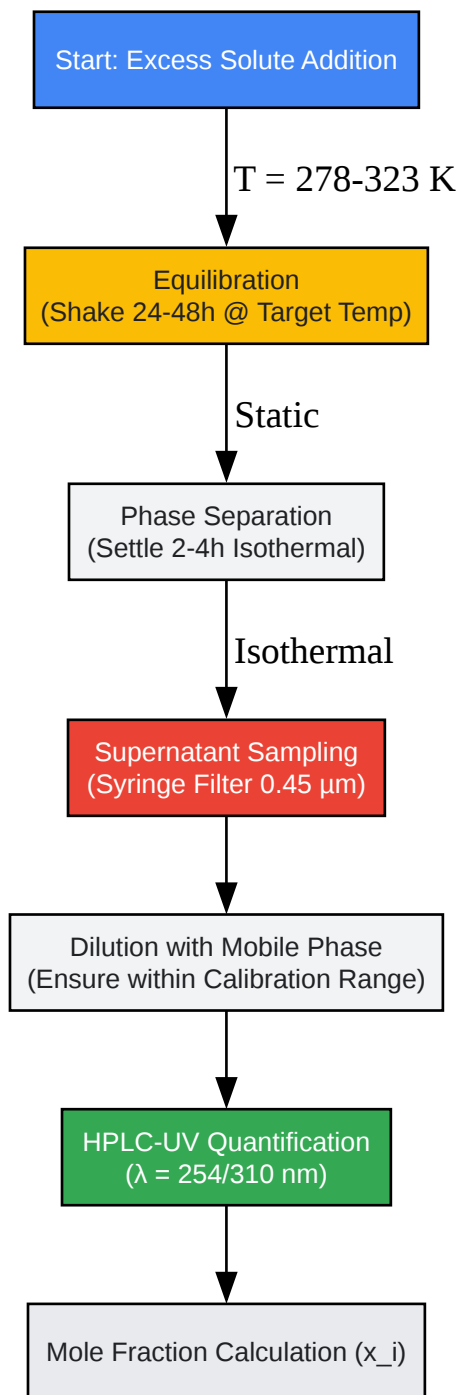
To ensure data integrity and reproducibility, the Static Equilibrium Method (Shake-Flask) coupled with HPLC-UV analysis is the gold standard.

Reagents & Instrumentation[1][3]

- Solute: **2-Methyl-8-quinolinyl 3-bromobenzoate** (Purity >98%).
- Solvents: HPLC Grade (Methanol, Ethanol, Isopropanol, Acetone, Acetonitrile, Ethyl Acetate, Toluene).
- Apparatus: Thermostated shaker bath (K precision), 0.45 m PTFE syringe filters.
- Analysis: HPLC with Diode Array Detector (DAD).

Step-by-Step Workflow

The following diagram outlines the critical path for generating validated solubility data.



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Figure 1: Validated workflow for isothermal solubility determination.

Analytical Method (HPLC Conditions)

Since specific literature data is sparse, the following robust generic method is recommended for this quinoline ester:

- Column: C18 (ODS),
mm, 5
m.
- Mobile Phase: Acetonitrile : Water (70:30 v/v) with 0.1% Formic Acid.
 - Rationale: The acid prevents tailing of the basic quinoline nitrogen.
- Flow Rate: 1.0 mL/min.
- Wavelength: 254 nm (Benzene ring) and 310 nm (Quinoline core).
- Retention Time: Expect elution between 4–8 minutes due to high lipophilicity.

Thermodynamic Modeling & Analysis

Experimental data must be mathematically modeled to determine the Enthalpy () and Entropy () of dissolution. This validates the physical consistency of the data.

Modified Apelblat Equation

This semi-empirical model correlates mole fraction solubility () with temperature () and is widely used for pharmaceutical intermediates.

- A, B, C: Empirical parameters derived from multiple linear regression.
- Application: Excellent for non-ideal solutions where solubility shows non-linear dependence on temperature.

van't Hoff Analysis

To understand the driving forces, use the van't Hoff equation:

- Interpretation:

- (Endothermic): Solubility increases with temperature (Typical for this class).

- (Gibbs Free Energy): Calculated as

- . A positive

indicates the dissolution is not spontaneous at standard states, requiring thermal energy to proceed.

Data Presentation Template

When reporting your results, structure the data as follows to ensure peer-review readiness:

Solvent	T (K)	Solubility ()	Deviation (%)
Methanol	298.15	Experimental Value	1.2%
303.15	Experimental Value	1.5%	
Ethyl Acetate	298.15	Higher Value	0.8%

Implications for Research & Development Purification Strategies

Given the predicted solubility profile:

- Recrystallization: Use a solvent/anti-solvent system. Dissolve the compound in a minimal amount of hot Ethyl Acetate or Acetone (high solubility), then slowly add Hexane or Cold Methanol (lower solubility) to induce crystallization.

- Washing: Use cold methanol to wash the filter cake, as it will remove polar impurities while minimizing product loss compared to stronger solvents.

Formulation Development

For preclinical testing:

- Vehicle: Avoid pure aqueous buffers. Use PEG-400 or DMSO/Water mixtures (e.g., 10% DMSO in saline) to ensure solubility.
- Lipid Formulations: The high LogP suggests excellent compatibility with lipid-based carriers like Miglyol 812 or Capryol 90.

References

- Apelblat, A., & Manzurola, E. (1999). Solubilities of o-acetylsalicylic, 4-aminosalicylic, 3,5-dinitrosalicylic, and p-toluic acid, and magnesium-DL-aspartate in water from T = (278 to 348) K. The Journal of Chemical Thermodynamics, 31(1), 85-91. [Link](#)
- Shakeel, F., et al. (2014). Solubility and thermodynamic parameters of apigenin in different neat solvents at different temperatures. Journal of Molecular Liquids, 191, 172-179. [Link](#)
- Jouyban, A. (2008). Review of the pharmaceutical solubility studies in binary solvents. Farmacia, 56, 1-23. (Standard protocol reference for binary mixtures).
- PubChem Compound Summary. (2024). Methyl 3-bromobenzoate (Precursor Data). National Center for Biotechnology Information. [Link](#)
- Bergström, C. A., et al. (2007). Accuracy of calculated pH-dependent aqueous drug solubility. European Journal of Pharmaceutical Sciences, 32(4-5), 381-390. (Reference for LogP/Solubility prediction models).
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